

An In-Depth Technical Guide to the Physical and Chemical Properties of AMPPD

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Compound of Interest

Compound Name: 3-(2'-Spiroadamantane)-4-methoxy-4-(3"-phosphoryloxy)phenyl-1,2-dioxetane

Cat. No.: B1666019

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AMPPD, or **3-(2'-spiroadamantane)-4-methoxy-4-(3"-phosphoryloxy)phenyl-1,2-dioxetane**, is a widely utilized chemiluminescent substrate for alkaline phosphatase (AP). Its robust performance, high sensitivity, and prolonged signal emission have established it as a cornerstone reagent in a multitude of life science applications, including enzyme-linked immunosorbent assays (ELISAs), Western blotting, and nucleic acid hybridization assays. This technical guide provides a comprehensive overview of the core physical and chemical properties of AMPPD, detailed experimental protocols for its key applications, and a visualization of its chemiluminescent signaling pathway.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of AMPPD are summarized in the table below, providing a quick reference for researchers. These properties are crucial for understanding the handling, storage, and application of this reagent.

Property	Value	Reference(s)
IUPAC Name	[3-(4-methoxyspiro[adamantane-2,3'-[1][2]dioxetan]-4'-yl)phenyl] dihydrogen phosphate	[3]
Synonyms	Lumigen PPD, Lumi-Phos Plus	[4][5]
CAS Number	122341-56-4	[3][6]
Chemical Formula	C ₁₈ H ₂₃ O ₇ P	[3][6]
Molecular Weight	382.34 g/mol	[6][7]
Appearance	White to off-white powder	[6]
Solubility	Soluble in water (≥ 40 mg/mL)	[7]
Peak Emission Wavelength	470 nm	[8][9]
Density (Predicted)	1.47 g/cm ³	[10]
Melting Point	Not available	
Boiling Point	Not available	

Stability and Storage

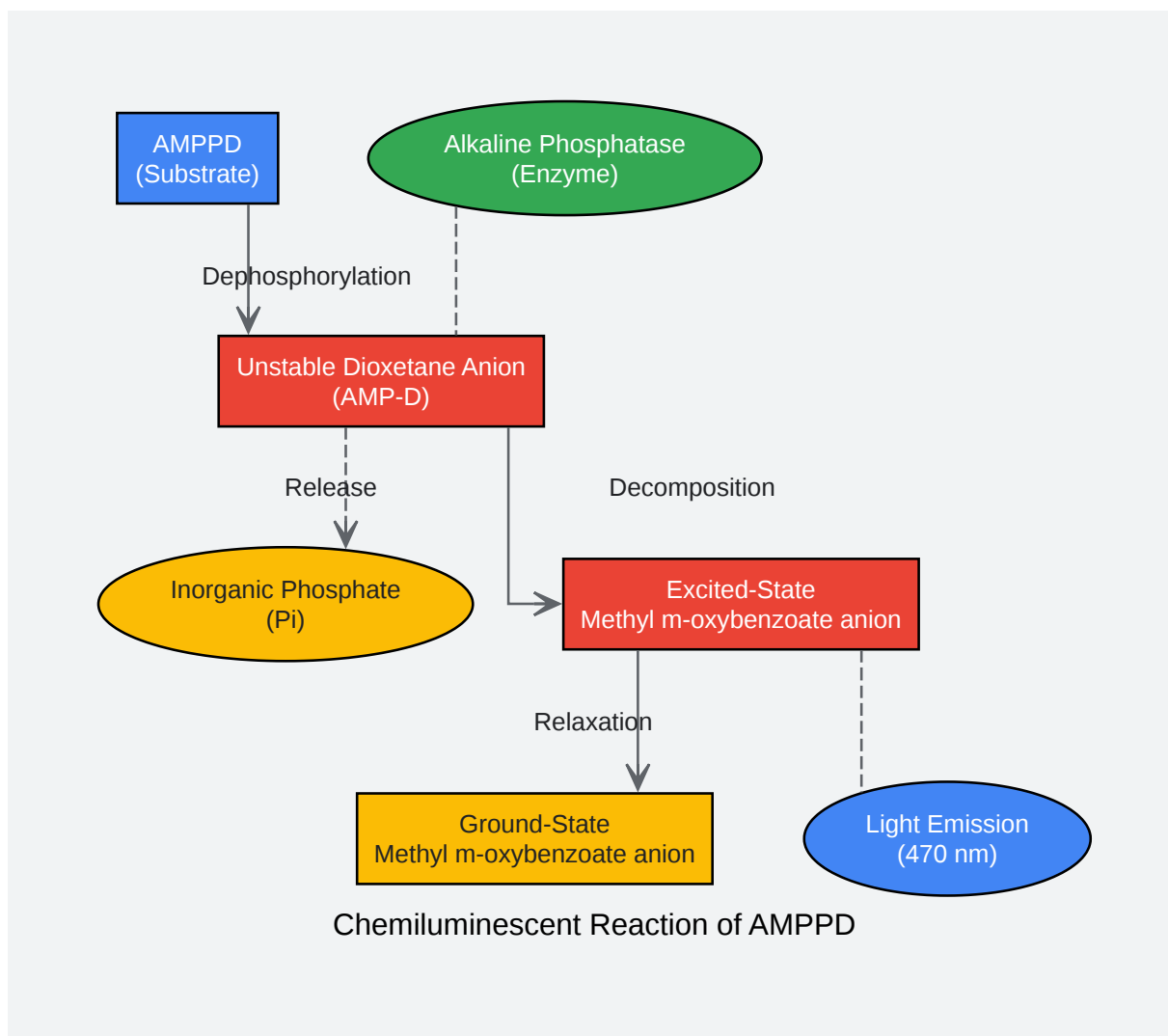
Proper storage of AMPPD is critical to maintain its activity. As a solid, it should be stored at -20°C for long-term stability, where it can be kept for up to three years.[10] Stock solutions should be stored at -80°C and are stable for up to one year.[10] It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles. For short-term use, solutions can be stored at 4°C for over a week.[10] To prepare stock solutions, it is advisable to use high-purity water and sonication may be required to achieve complete dissolution.[10]

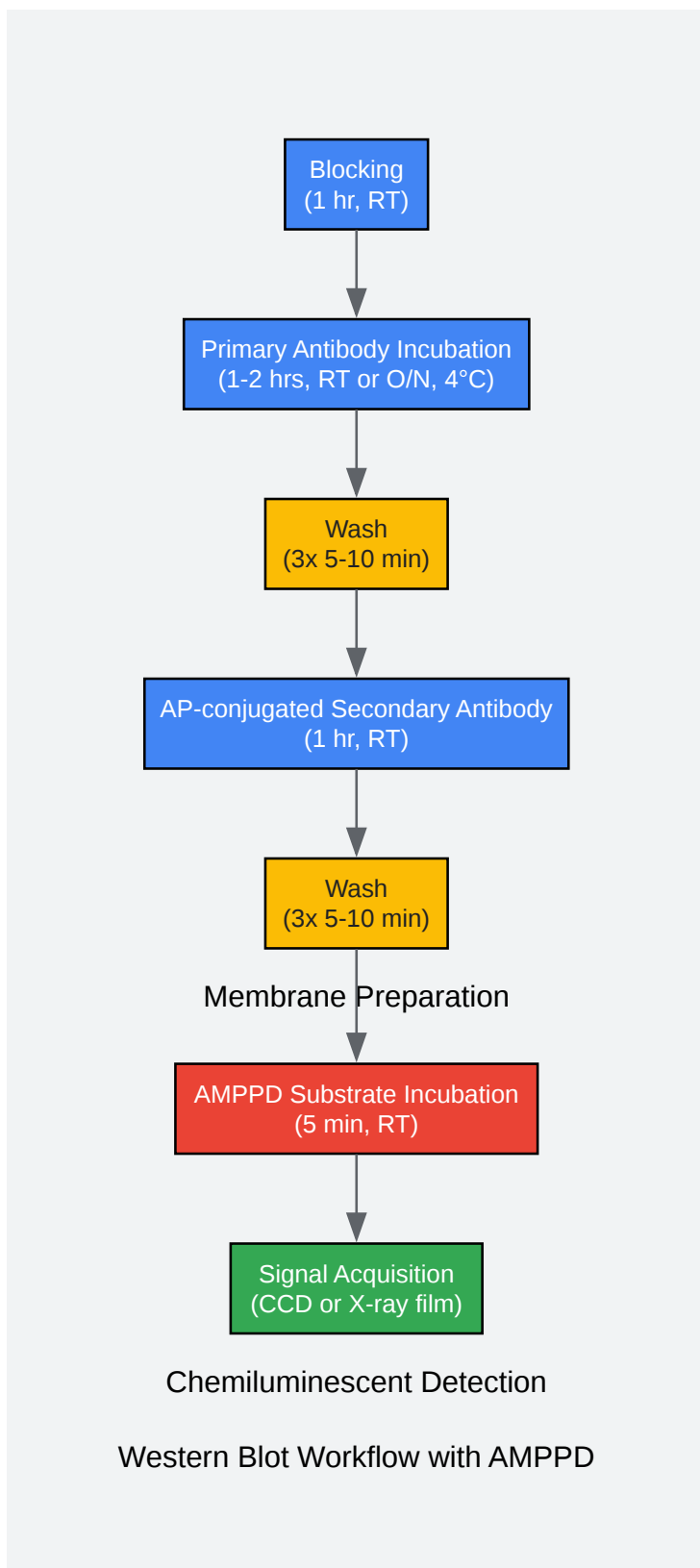
Chemiluminescent Reaction and Signaling Pathway

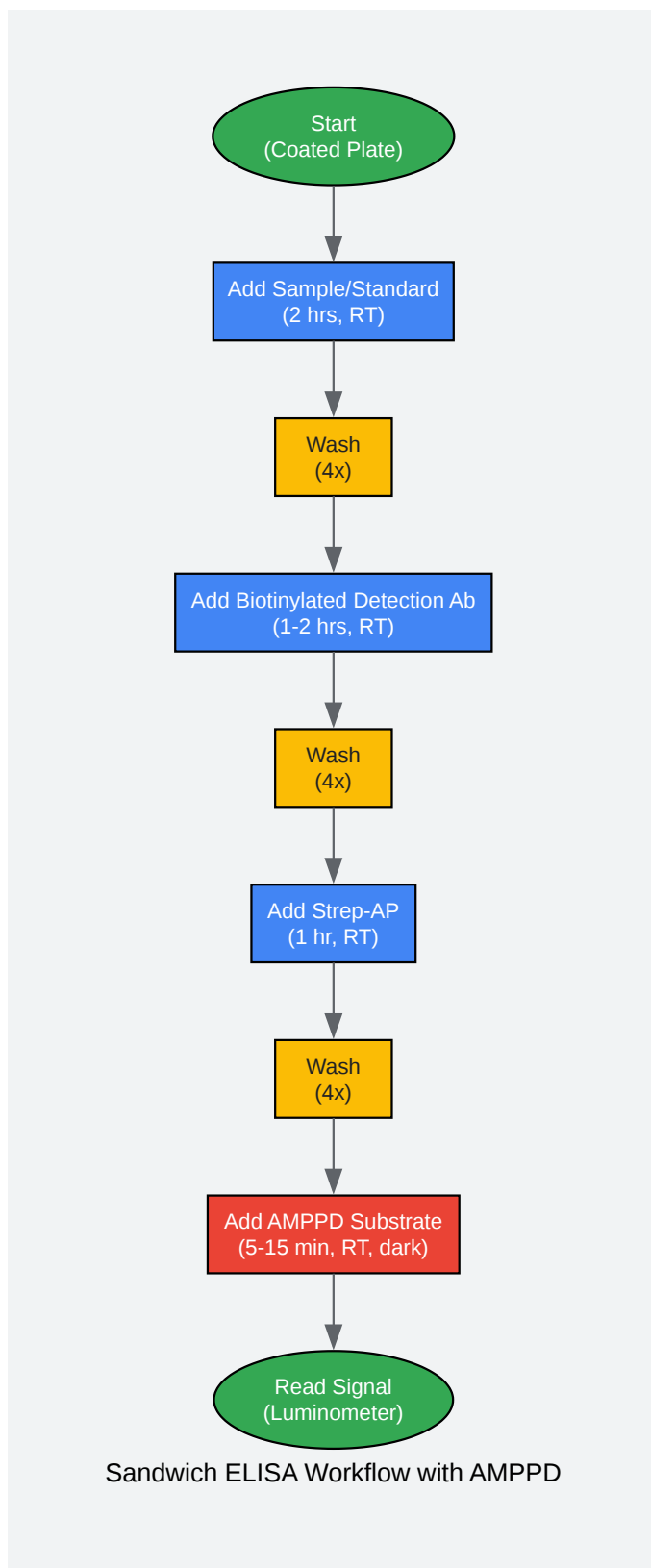
The chemiluminescence of AMPPD is triggered by the enzymatic action of alkaline phosphatase. The process involves a three-step reaction:

- Enzymatic Dephosphorylation: Alkaline phosphatase catalyzes the hydrolysis of the phosphate group from the AMPPD molecule.^[4]
- Formation of an Unstable Intermediate: This dephosphorylation generates a transient and unstable dioxetane anion, AMP-D.^{[2][8]} This intermediate has a half-life of 2 to 30 minutes.^{[2][8][9]}
- Light Emission: The unstable AMP-D anion decomposes, resulting in the formation of an excited-state methyl m-oxybenzoate anion. As this excited molecule relaxes to its ground state, it emits light at a characteristic wavelength of 470 nm.^{[2][8][9]}

The intensity of the emitted light is directly proportional to the concentration of alkaline phosphatase, enabling highly sensitive quantification.







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